

# An In-depth Technical Guide to Dioctyldodecyl Dodecanedioate: Chemical Structure, Synthesis, and Properties

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## Compound of Interest

Compound Name: *Dioctyldodecyl dodecanedioate*

Cat. No.: *B144591*

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## Abstract

**Dioctyldodecyl dodecanedioate** (CAS No. 129423-55-8) is a large, branched-chain diester with significant applications in the cosmetic and personal care industries.[1][2] This technical guide provides a comprehensive overview of its chemical structure, a detailed, generalized protocol for its synthesis, and a summary of its known physicochemical properties. The information presented is intended to support research, development, and formulation activities.

## Chemical Structure and Identification

**Dioctyldodecyl dodecanedioate** is the diester formed from the reaction of one molecule of dodecanedioic acid with two molecules of 2-octyldodecanol.[2][3] The latter is a Guerbet alcohol, which imparts a branched structure to the ester, influencing its physical properties such as liquidity over a wide temperature range and oxidative stability.[4][5]

- IUPAC Name: bis(2-octyldodecyl) dodecanedioate[6]
- CAS Number: 129423-55-8[6]
- Molecular Formula:  $C_{52}H_{102}O_4$ [6]

- Synonyms: Dodecanedioic acid, bis(2-octyldodecyl) ester[6]

The structural formula of **Dioctyldodecyl dodecanedioate** is depicted below:

## Physicochemical Properties

**Dioctyldodecyl dodecanedioate** is characterized as an emollient that provides a silky, smooth texture to formulations.[6] It is known to enhance the spreadability of products and improve the skin's barrier function by forming a light, protective layer that aids in moisture retention.[6] A summary of its quantitative properties is provided in Table 1.

Table 1: Physicochemical Properties of **Dioctyldodecyl Dodecanedioate**

Property	Value	Reference(s)
Molecular Weight	791.364 g/mol	[1]
Density	0.9 ± 0.1 g/cm <sup>3</sup>	[1]
Boiling Point	667.7 ± 23.0 °C at 760 mmHg	[1]
Flash Point	300.1 ± 21.0 °C	[1]
Index of Refraction	1.463	[1]
LogP	23.67	[1]

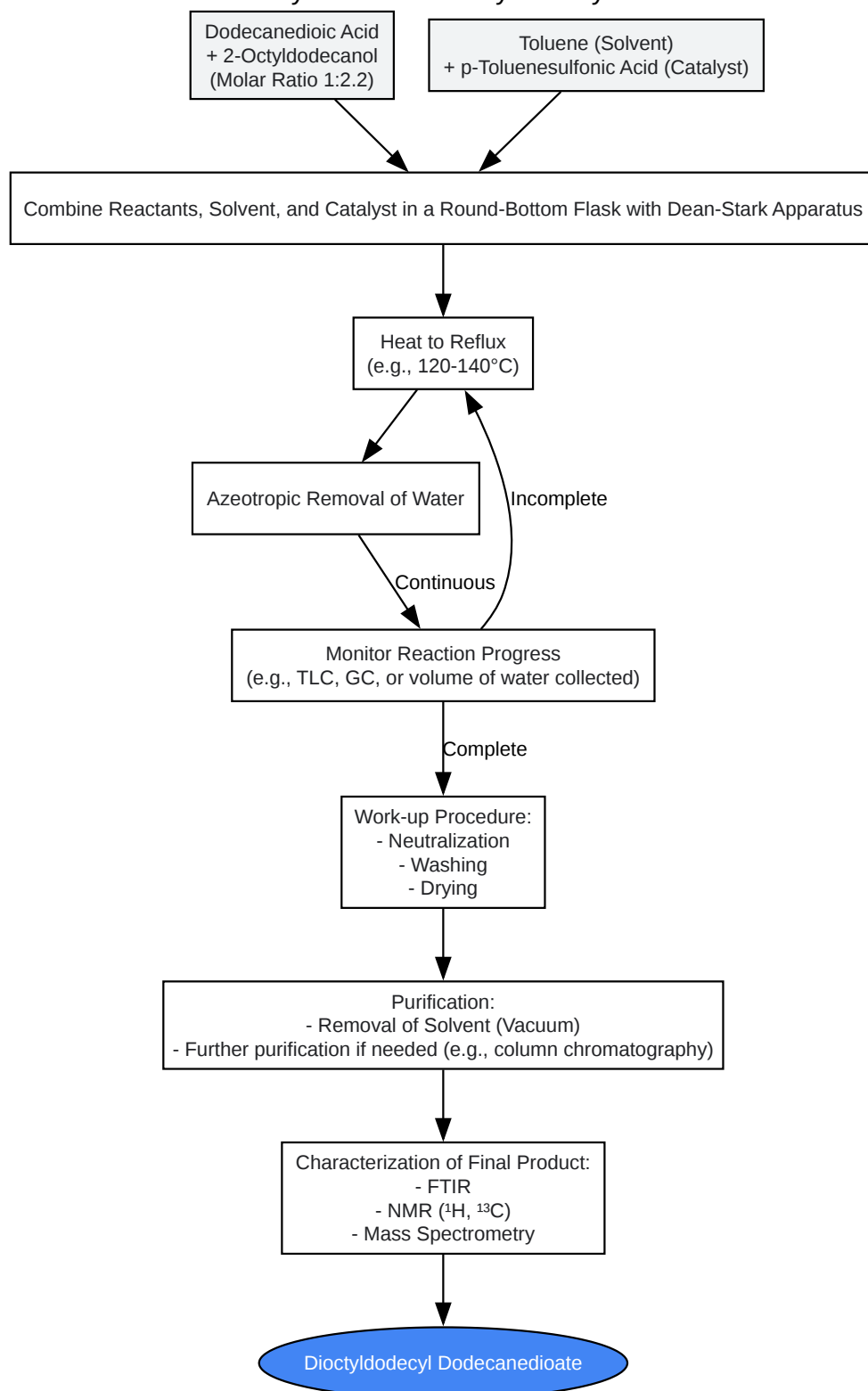
## Synthesis of Dioctyldodecyl Dodecanedioate

The synthesis of **Dioctyldodecyl dodecanedioate** is typically achieved through a Fischer esterification reaction between dodecanedioic acid and 2-octyldodecanol.[7][8] This reaction is generally catalyzed by an acid and involves the removal of water to drive the equilibrium towards the formation of the diester.

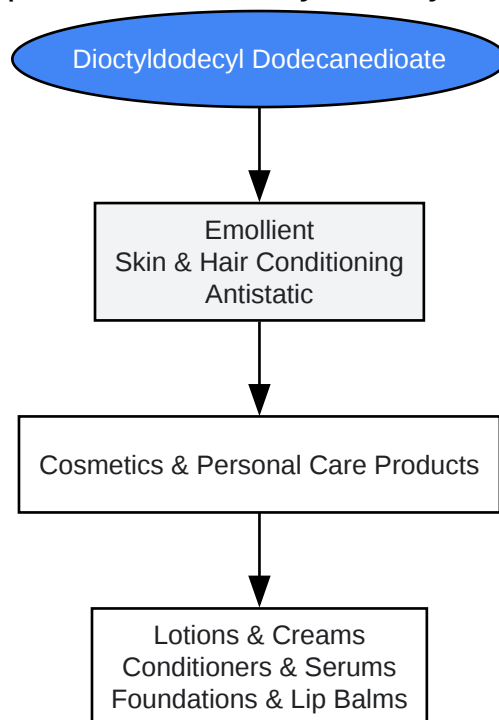
## Generalized Synthetic Workflow

The logical workflow for the synthesis of **Dioctyldodecyl dodecanedioate** is outlined in the diagram below.

## Workflow for the Synthesis of Dioctyldodecyl Dodecanedioate



## Functional Applications of Dioctyldodecyl Dodecanedioate



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